Comprehensive Spectral Analysis: 2-Chloro-4-(2-fluoro-4-methoxyphenyl)phenol

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Compound of Interest

Compound Name:	*2-Chloro-4-(2-fluoro-4-methoxyphenyl)phenol*
CAS No.:	*1261931-63-8*
Cat. No.:	*B1425105*

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Compound Identity & Structural Context[1][2][3][4][5][6][7]

- IUPAC Name: **2-Chloro-4-(2-fluoro-4-methoxyphenyl)phenol**
- Molecular Formula: $C_{13}H_{10}ClFO_2$
- Molecular Weight: 252.67 g/mol
- Monoisotopic Mass: 252.0353 Da
- Structural Class: Biaryl; 2-chlorophenol core coupled with a 2-fluoro-4-methoxybenzene moiety.

Synthesis Context (Impurity Profiling)

This compound is typically synthesized via a Suzuki-Miyaura cross-coupling of 4-bromo-2-chlorophenol and (2-fluoro-4-methoxyphenyl)boronic acid.

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- Key Impurities to Watch:
  - Protodeboronation product: 3-Fluoroanisole (volatile, usually lost).
  - Homocoupling: 3,3'-Dichloro-4,4'-dihydroxybiphenyl.
  - Ligand contamination: Phosphine oxide signals in ^{31}P NMR.

Mass Spectrometry (MS) Profiling

Objective: Confirm molecular weight and halogen pattern.

Methodology

- Ionization Source: Electrospray Ionization (ESI), Negative Mode (ESI-). Phenols ionize efficiently in negative mode (

).
- Alternative: GC-MS (EI) requires derivatization (TMS) for good peak shape, but direct EI often shows the molecular ion.

Diagnostic Signals

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Ion Species	m/z (Theoretical)	Relative Abundance	Diagnostic Note
	251.03	100%	Base peak in ESI-.
	253.03	~32%	Chlorine Isotope Signature. The 3:1 ratio of $^{35}Cl/^{37}Cl$ is the primary confirmation of the chloro-substitution.
Fragment (EI)	237	Variable	Loss of (Methyl radical from methoxy).
Fragment (EI)	209	Variable	Loss of (Typical phenol fragmentation).

NMR Spectroscopy Analysis

Objective: Structural elucidation and regiochemistry confirmation. Solvent: DMSO-

is recommended over $CDCl_3$ to prevent signal broadening of the phenolic proton and ensure solubility.

A. ^1H NMR (400 MHz, DMSO-)

- Key Feature: The spectrum is defined by two distinct spin systems (Ring A and Ring B) and the scalar coupling of Fluorine (

) to protons on Ring B.

Spectral Assignment Table

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Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
OH	10.15	s (br)	1H	-	Phenolic OH, deshielded by H-bonding. Disappears with D_2O shake.
H3	7.55	d	1H		Ring A. Meta to linkage, ortho to Cl. Deshielded by Cl.
H6'	7.42	t (approx)	1H		Ring B. Ortho to linkage. Pseudo-triplet due to similar H-H and H-F coupling.
H5	7.35	dd	1H		Ring A. Ortho to linkage, meta to Cl.
H6	7.05	d	1H		Ring A. Ortho to OH (shielding zone).
H3'	6.95	dd	1H		Ring B. Ortho to F, Ortho to OMe. Large is diagnostic.
H5'	6.85	dd	1H		Ring B. Ortho to OMe, Meta

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					to F.
OMe	3.80	s	3H	-	Characteristic methoxy singlet.

B. ^{13}C NMR (100 MHz, DMSO-)

- Key Feature: Carbon-Fluorine coupling (

) splits signals in Ring B, allowing unambiguous assignment of the biaryl connection.

- C-F (C2'): ~160 ppm (Doublet,

  Hz).

- C-OMe (C4'): ~160 ppm (Doublet,

  Hz).

- C-OH (C1): ~153 ppm (Singlet).

- C-Cl (C2): ~120 ppm (Singlet).

C. ^{19}F NMR (376 MHz, DMSO-)

- Signal: Single peak at -115.0 to -118.0 ppm.

- Multiplicity: Apparent quartet or multiplet (decoupled) or dd (coupled) depending on acquisition parameters.

Experimental Workflow & Logic

Protocol: Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the solid compound.

- Solvent: Add 0.6 mL DMSO-

  (99.8% D).

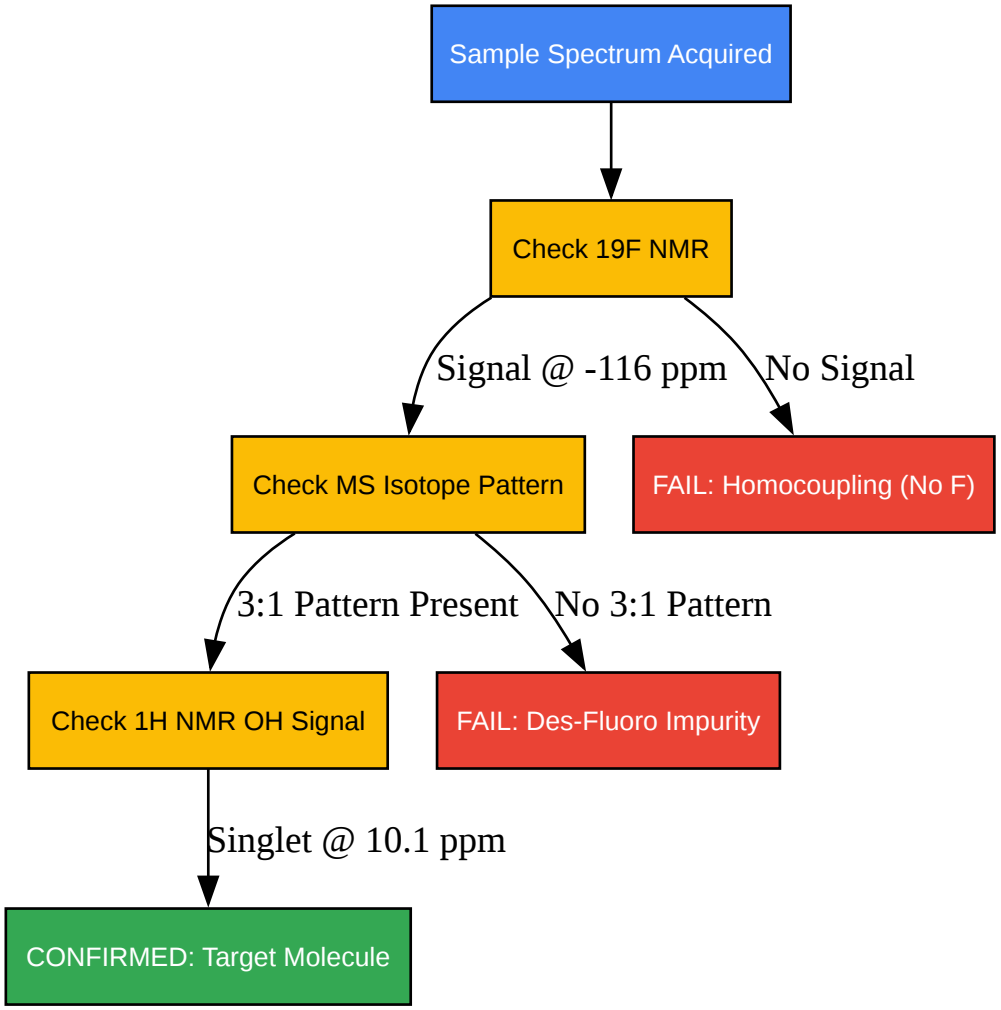
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- Why DMSO? $CDCl_3$ often leads to broad OH peaks or aggregation. DMSO breaks intermolecular H-bonds, sharpening the spectrum.

- Tube: Transfer to a 5mm high-precision NMR tube.
- Acquisition: Run standard proton (16 scans) and ^{19}F (if available).

Protocol: Structural Validation Logic

Use the following logic flow to confirm the structure against common side products:



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Caption: Logical decision tree for validating the **2-Chloro-4-(2-fluoro-4-methoxyphenyl)phenol** structure.

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References

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- To cite this document: BenchChem. [Comprehensive Spectral Analysis: 2-Chloro-4-(2-fluoro-4-methoxyphenyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1425105/docs#comprehensive-spectral-analysis-2-chloro-4-2-fluoro-4-methoxyphenyl-phenol]

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